

An In-depth Technical Guide to 3α-Tigloyloxypterokaurene L3

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Compound of Interest

Compound Name: 3Alaph-Tigloyloxypterokaurene L3

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Introduction

 3α -Tigloyloxypterokaurene L3 is a naturally occurring ent-kaurane diterpenoid. This class of chemical compounds is characterized by a tetracyclic carbon skeleton and is found in a variety of plant species. This guide provides a comprehensive overview of the discovery, chemical properties, and isolation of 3α -Tigloyloxypterokaurene L3, intended for researchers, scientists, and professionals in the field of drug development.

Discovery and History

3α-Tigloyloxypterokaurene L3 was first isolated and identified in 2013 by a team of researchers led by Bing-Ji Ma.[1][2] The compound was discovered during a phytochemical investigation of the plant Wedelia trilobata, a perennial plant belonging to the Asteraceae family.[1][2][3] In their study, Ma and his colleagues isolated four new ent-kaurane diterpenoids, including 3α-Tigloyloxypterokaurene L3, along with eleven other known compounds of the same class from an ethanol extract of the plant.[1][2] The structure of 3α-Tigloyloxypterokaurene L3 was elucidated through extensive spectroscopic analysis.[1][2]

Physicochemical Properties

The chemical structure and properties of 3α -Tigloyloxypterokaurene L3 have been determined through spectroscopic methods. A summary of its key physicochemical data is presented in the table below.



Property	Value
Molecular Formula	C25H34O4
Molecular Weight	400.5
Appearance	White powder
Optical Rotation	[α]D25 -40.0 (c 0.10, CHCl3)
1H NMR (CDCl3, 500 MHz)	δ 6.86 (br. q, J = 7.1 Hz, H-3'), 4.60 (dd, J = 12.1, 4.5 Hz, H-3), 1.83 (s, H-5'), 1.80 (d, J = 7.1 Hz, H-4'),
13C NMR (CDCl3, 125 MHz)	δ 167.7 (C-1'), 137.2 (C-3'), 128.8 (C-2'), 78.7 (C-3), 77.3 (C-9),

Note: The full NMR data is extensive and can be found in the original publication by Ma et al. (2013).

Experimental Protocols

The following is a detailed methodology for the extraction and isolation of 3α Tigloyloxypterokaurene L3 from Wedelia trilobata, as described in the scientific literature.

Plant Material

The whole plants of Wedelia trilobata were collected and air-dried. A voucher specimen was deposited in a recognized herbarium for future reference.

Extraction and Isolation

The dried and powdered plant material (5 kg) was extracted with 95% ethanol at room temperature. The resulting extract was concentrated under reduced pressure to yield a crude residue. This residue was then suspended in water and partitioned successively with petroleum ether, ethyl acetate, and n-butanol.

The ethyl acetate-soluble fraction was subjected to column chromatography over silica gel, eluting with a gradient of chloroform and methanol. Fractions were collected and monitored by thin-layer chromatography (TLC). Fractions with similar TLC profiles were combined.



Further purification of the combined fractions was achieved through repeated column chromatography on silica gel and Sephadex LH-20, as well as preparative high-performance liquid chromatography (HPLC) to yield pure 3α-Tigloyloxypterokaurene L3.

Structure Elucidation

The chemical structure of 3α -Tigloyloxypterokaurene L3 was determined using a combination of spectroscopic techniques, including:

- Mass Spectrometry (MS): To determine the molecular weight and formula.
- Infrared (IR) Spectroscopy: To identify functional groups.
- 1D and 2D Nuclear Magnetic Resonance (NMR) Spectroscopy (1H, 13C, COSY, HSQC, HMBC): To establish the connectivity of atoms and the stereochemistry of the molecule.

Biological Activity and Signaling Pathways

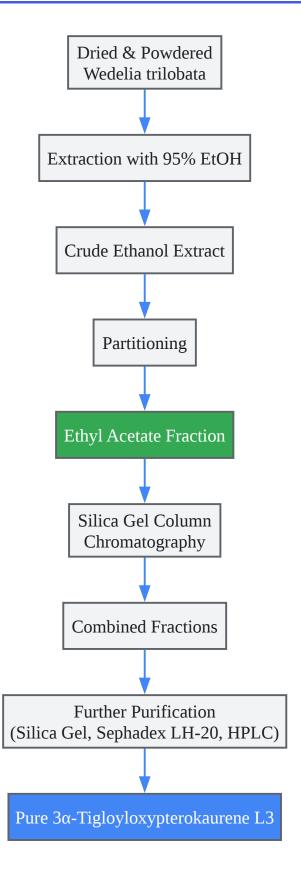
Currently, there is limited publicly available information on the specific biological activities and mechanisms of action of 3α -Tigloyloxypterokaurene L3. However, other ent-kaurane diterpenoids isolated from Wedelia trilobata have been reported to possess anti-inflammatory properties.[4] Further research is required to determine the pharmacological profile of 3α -Tigloyloxypterokaurene L3 and to investigate its potential effects on cellular signaling pathways.

Visualizations

Experimental Workflow for Isolation

The following diagram illustrates the general workflow for the isolation and purification of 3α -Tigloyloxypterokaurene L3.





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Isolation and Purification Workflow



Conclusion

3α-Tigloyloxypterokaurene L3 is a structurally interesting ent-kaurane diterpenoid isolated from Wedelia trilobata. While its discovery and chemical characterization have been established, its biological potential remains largely unexplored. This guide provides a foundational understanding of the compound and highlights the need for further research to unlock its potential applications in drug discovery and development.

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